

# Commercial Suppliers and Technical Guide for High-Purity Cedr-8(15)-ene

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## Compound of Interest

Compound Name: Cedr-8(15)-ene

Cat. No.: B15092602

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This technical guide provides an in-depth overview of high-purity **Cedr-8(15)-ene**, a sesquiterpene of significant interest for research and development. This document outlines commercial suppliers, provides key quantitative data, details relevant experimental protocols, and visualizes associated biological pathways and workflows.

## Commercial Availability of High-Purity Cedr-8(15)-ene and Related Isomers

High-purity **Cedr-8(15)-ene**, also known as (+)- $\beta$ -Cedrene, and its isomers are available from various chemical suppliers specializing in natural products and analytical standards. While a specific Certificate of Analysis for **Cedr-8(15)-ene** was not readily available, the following table provides representative data for the closely related isomer, (-)- $\alpha$ -Cedrene, which is commercially available at high purity. Researchers can expect similar specifications for high-purity **Cedr-8(15)-ene**.

Table 1: Representative Quantitative Data for High-Purity (-)- $\alpha$ -Cedrene (CAS: 469-61-4)

Property	Specification
Purity (GC, sum of enantiomers)	≥95.0%
Optical Activity ([α] <sub>20/D</sub> , c=10% in ethanol)	-88±1°
Refractive Index (n <sub>20/D</sub> )	1.498
Boiling Point	261-262 °C (lit.)
Density (at 20 °C)	0.932 g/mL (lit.)
Molecular Formula	C <sub>15</sub> H <sub>24</sub>
Molecular Weight	204.35 g/mol

Table 2: Commercial Suppliers of Cedrene Isomers

Supplier	Product Name(s)	CAS Number(s)	Purity
Sigma-Aldrich	(-)-α-Cedrene	469-61-4	≥95.0% (sum of enantiomers, GC)
Santa Cruz Biotechnology[1][2]	(+)-β-Cedrene, (-)-α-Cedrene	546-28-1, 469-61-4	≥95%
Extrasynthese[3]	alpha-Cedrene	469-61-4	≥95% (sum of enantiomers)
ChromaDex	CEDRENE, (-)-alpha-(AS)	469-61-4	Not specified
LGC Standards[4]	(+)-beta-Cedrene (major, contains (-)-cedrene)	546-28-1	Not specified

## Experimental Protocols

### Gas Chromatography-Mass Spectrometry (GC-MS)

#### Analysis of Cedr-8(15)-ene

This protocol is adapted from a validated method for the quantification of the isomeric  $\alpha$ -Cedrene in a biological matrix and is suitable for the analysis of **Cedr-8(15)-ene**.[\[5\]](#)[\[6\]](#)

Objective: To identify and quantify **Cedr-8(15)-ene** in a sample.

Instrumentation:

- Gas Chromatograph coupled with a Tandem Mass Spectrometer (GC-MS/MS)
- Capillary Column: ZB-5 (30 m  $\times$  0.25 mm, 0.25- $\mu$ m df) or equivalent[\[7\]](#)

Sample Preparation (from a biological matrix like plasma):[\[5\]](#)[\[6\]](#)

- To 50  $\mu$ L of plasma, add a suitable internal standard (e.g., 1,4-dichlorobenzene).
- Extract the analyte using ethyl acetate at a neutral pH.
- Vortex the mixture and centrifuge to separate the organic and aqueous layers.
- Transfer the organic (upper) layer to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in a suitable solvent (e.g., ethyl acetate) for GC-MS analysis.

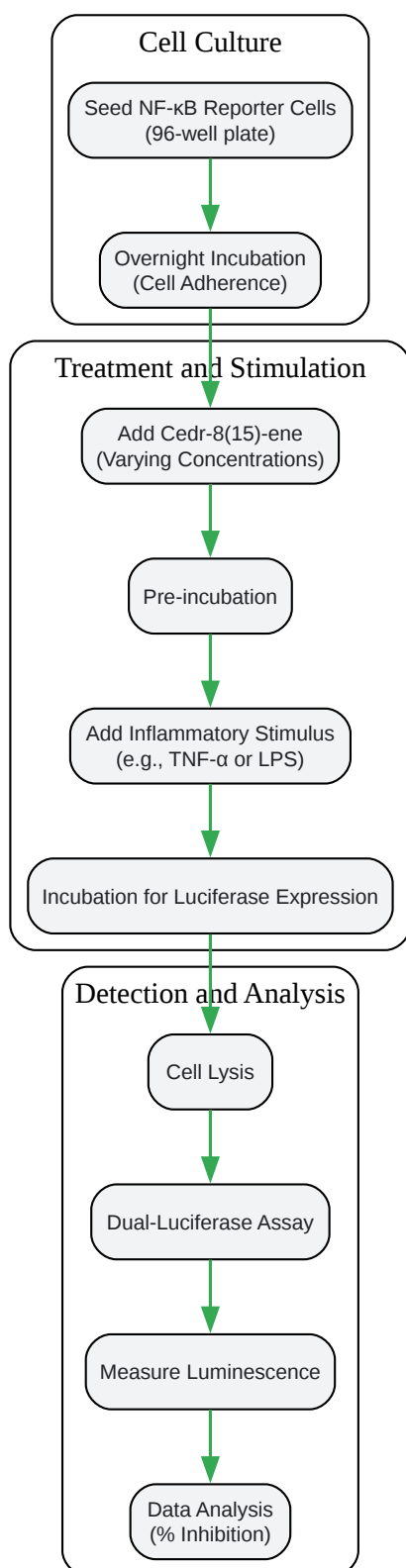
GC-MS/MS Parameters:[\[5\]](#)[\[8\]](#)

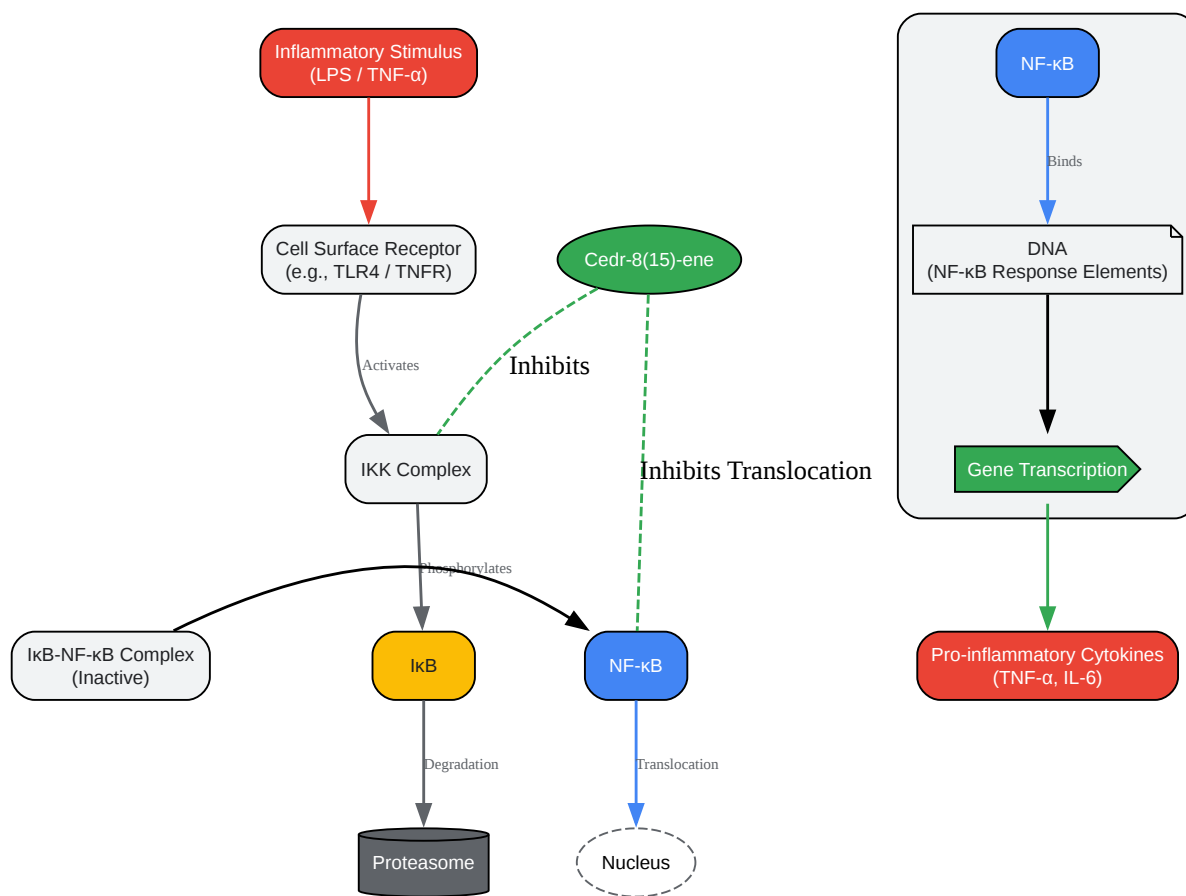
- Injection Mode: Splitless
- Injector Temperature: 280  $^{\circ}$ C
- Carrier Gas: Helium at a constant flow rate of 1 mL/min
- Oven Temperature Program:
  - Initial temperature: 50  $^{\circ}$ C, hold for 4 min
  - Ramp to 160  $^{\circ}$ C at 30  $^{\circ}$ C/min, hold for 8 min
  - Ramp to 170  $^{\circ}$ C at 2  $^{\circ}$ C/min, hold for 27 min

- Ramp to 190 °C at 5 °C/min, hold for 4 min
- Ramp to 290 °C at 15 °C/min, hold for 4 min
- MS/MS Detection Mode: Selective Reaction Monitoring (SRM)
  - **Cedr-8(15)-ene** (and isomers) Precursor Ion (m/z): 204.3
  - Product Ion (m/z): 119.0 (This may need to be optimized for **Cedr-8(15)-ene** specifically)
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C

Data Analysis: Quantification is achieved by constructing a standard curve with known concentrations of **Cedr-8(15)-ene** and comparing the peak area ratio of the analyte to the internal standard.







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